

# Application Notes and Protocols for Pantasept in Sterile Cell Culture Hood Disinfection

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## Compound of Interest

Compound Name: *Pantasept*

Cat. No.: *B1178882*

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These application notes provide a detailed protocol for the effective disinfection of sterile cell culture hoods using **Pantasept**, a broad-spectrum disinfectant. Adherence to this protocol is crucial for maintaining an aseptic environment and ensuring the integrity of cell cultures.

## Introduction to Pantasept

**Pantasept** is a professional-grade disinfectant designed for surfaces and objects in environments requiring a high degree of sterility, such as medical, technical, and industrial settings.[1] Its formulation is effective against a wide range of microorganisms, including bacteria, fungi, and viruses, making it a suitable choice for the stringent requirements of a cell culture laboratory.[1]

## Chemical Composition

**Pantasept's** efficacy stems from a synergistic combination of active ingredients:

- Isopropanol (420 mg/g): A rapid-acting alcohol that denatures microbial proteins.
- Glyoxal (0.4 mg/g): An aldehyde that contributes to the broad-spectrum antimicrobial activity.
- Quaternary Ammonium Compound (Quat) (0.5 mg/g): A cationic surfactant that disrupts microbial cell membranes.

## Mechanism of Action

The antimicrobial action of **Pantasept** is multi-pronged, targeting essential structures and functions of microorganisms. Isopropanol rapidly denatures proteins, leading to loss of function and cell death. Glyoxal, an aldehyde, cross-links proteins and nucleic acids, inactivating the microbe. The quaternary ammonium compound disrupts the integrity of the cell membrane, causing leakage of cellular contents. This combined action ensures a broad spectrum of activity and reduces the likelihood of microbial resistance.

## Quantitative Efficacy Data

The following table summarizes the antimicrobial efficacy of the active components found in **Pantasept** against common cell culture contaminants. It is important to note that this data is based on the individual active ingredients and the complete **Pantasept** formulation may exhibit different efficacy. A log reduction of  $\geq 4$  is generally considered evidence of sufficient virucidal activity, while a log reduction of  $\geq 5$  is the standard for bactericidal efficacy and  $\geq 4$  for fungicidal efficacy.<sup>[2][3]</sup>

Microorganism	Type	Active Ingredient	Contact Time	Log Reduction
Staphylococcus aureus	Gram-positive Bacteria	70% Isopropyl Alcohol	5 minutes	> 6.88
Pseudomonas aeruginosa	Gram-negative Bacteria	70% Isopropyl Alcohol	1 minute	> 7.4
Candida albicans	Yeast (Fungus)	70% Isopropyl Alcohol	1 minute	> 6.4
Aspergillus brasiliensis	Mold (Fungus)	70% Isopropyl Alcohol	-	Lower efficacy
Enveloped Viruses (e.g., HIV, HBV, Influenza)	Virus	Pantasept	≥ 30 seconds	Effective
Candida	Fungus	Pantasept	≥ 5 minutes	Effective
Bacteria (including Tbc)	Bacteria	Pantasept	≥ 5 minutes	Effective

## Experimental Protocols

This section details the standard operating procedure for the routine disinfection of a sterile cell culture hood using **Pantasept**.

### Materials

- **Pantasept** disinfectant spray
- Sterile, lint-free wipes
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

## Protocol for Routine Disinfection of Cell Culture Hood

### 3.2.1. Preparation of the Cell Culture Hood

- Ensure the cell culture hood's blower is turned on and has been running for at least 10-15 minutes to establish a stable airflow.
- Remove all items from the interior of the hood, including media bottles, pipette boxes, and waste containers.
- Wipe down the exterior of all items to be placed back into the hood with a disinfectant like 70% ethanol before setting them aside on a clean surface.

### 3.2.2. Application of **Pantasept**

- Holding the **Pantasept** spray bottle approximately 20-30 cm from the surface, generously spray the interior surfaces of the cell culture hood.
- Ensure complete coverage of the back wall, side walls, and the work surface.
- Pay special attention to corners and edges where contaminants may accumulate.

### 3.2.3. Contact Time

- Allow the **Pantasept** to remain on the surfaces for the recommended contact time to ensure complete disinfection.
- For general bactericidal and fungicidal activity, a minimum contact time of 5 minutes is required.<sup>[1]</sup>
- For virucidal activity against enveloped viruses, a minimum contact time of 30 seconds is sufficient.<sup>[1]</sup>

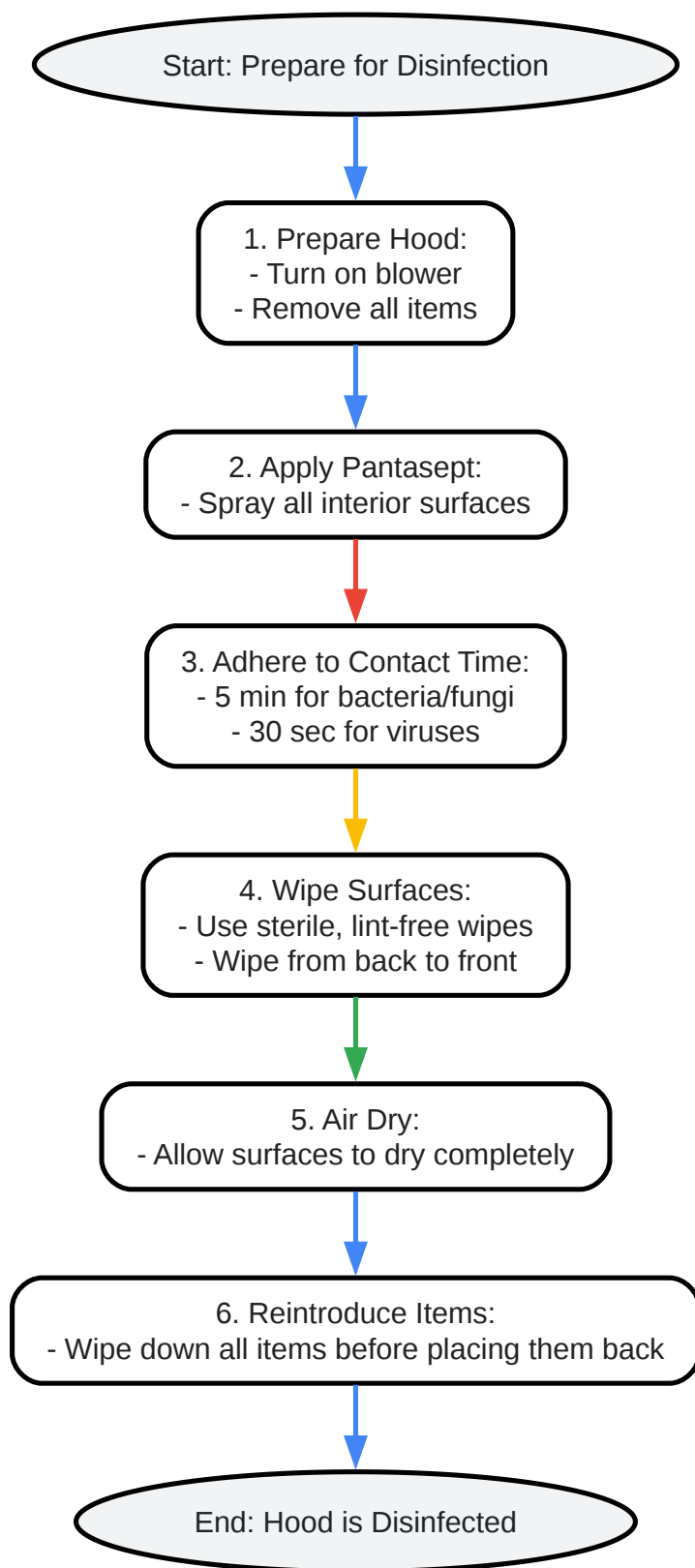
### 3.2.4. Wiping and Final Preparation

- After the appropriate contact time has elapsed, use sterile, lint-free wipes to wipe down all sprayed surfaces.
- Start with the back wall, wiping from top to bottom.
- Proceed to the side walls, wiping from top to bottom.

- Finally, wipe the work surface from the back to the front.
- Allow the surfaces to air dry completely before reintroducing any materials into the hood.
- Wipe down all items being returned to the hood with a disinfectant before placing them inside.

## Visualizations

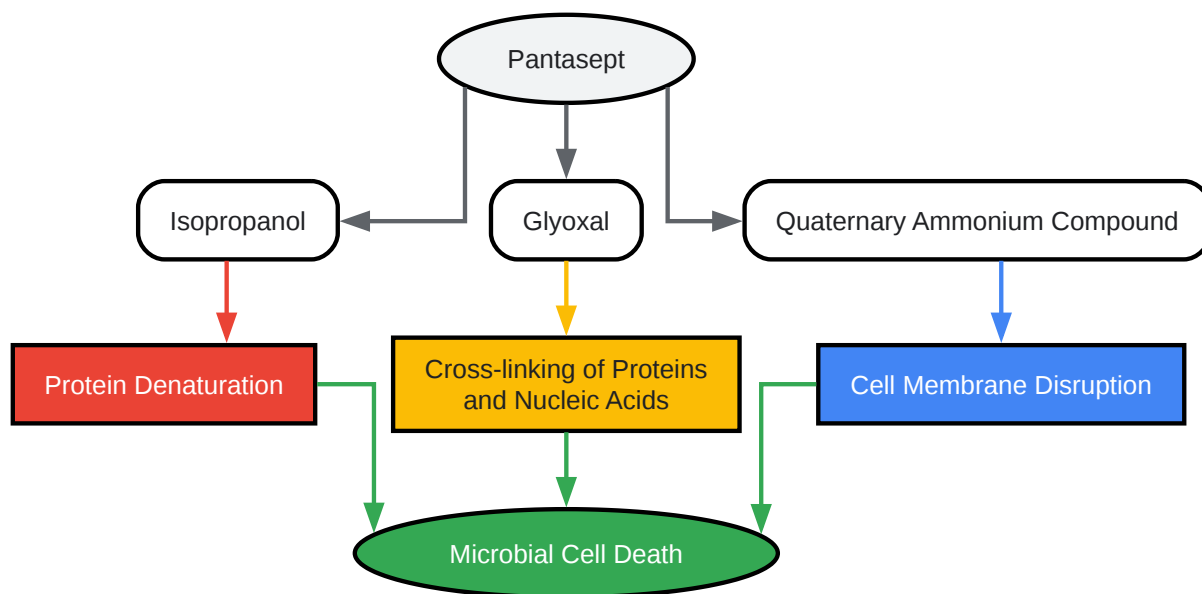
### Disinfection Workflow



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Caption: Workflow for Cell Culture Hood Disinfection with **Pantasept**.

## Mechanism of Action of Pantasept's Active Ingredients



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Caption: Synergistic Mechanism of Action of **Pantasept**'s Active Ingredients.

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## References

- 1. PANTASEPT Disinfectant | Surface cleaning & disinfection | Safety & Hygiene | Medicine & Healthcare | Assortment | HUBERLAB. [[acc.huberlab.ch](http://acc.huberlab.ch)]
- 2. Virucidal efficacy of different formulations for hand and surface disinfection targeting SARS CoV-2 - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 3. Comparison of bactericidal and fungicidal efficacy of antiseptic formulations according to EN 13727 and EN 13624 standards - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]

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